

An In-depth Technical Guide to Benzyl Chloroformate

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Compound of Interest

Compound Name: Benzyl chloroformate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the chemical and physical properties of **benzyl chloroformate**, with a focus on its molecular characteristics and applications in organic synthesis.

Core Molecular and Physical Properties

Benzyl chloroformate, also known as benzyl chlorocarbonate or Cbz-Cl, is a pivotal reagent in synthetic organic chemistry.^{[1][2]} It is primarily recognized for its role in the introduction of the benzyloxycarbonyl (Cbz or Z) protecting group for amines, a foundational strategy in peptide synthesis and the preparation of complex organic molecules.^{[1][2]} In its purified form, it exists as a colorless, oily liquid with a characteristic pungent odor, though it may appear yellow due to impurities.^{[1][2][3]}

The fundamental molecular and physical data for **benzyl chloroformate** are summarized in the table below.

Property	Value
Molecular Formula	C ₈ H ₇ ClO ₂ [1] [3] [4] [5]
Molecular Weight	170.59 g/mol [1] [3] [5]
CAS Number	501-53-1 [3] [4]
Appearance	Colorless to light yellow oily liquid [1] [3] [6]
Odor	Pungent, acrid, irritating [1] [3] [7]
Boiling Point	103 °C at 20 mmHg [1] [2] [6]
Density	~1.20 g/cm ³ [2] [7]
Refractive Index	1.519 (at 20°C) [1] [2] [6]
Solubility	Soluble in ether, acetone, and benzene; reacts with water [1] [3] [6] [7]

Synthesis and Application: The Cbz Protecting Group

The primary utility of **benzyl chloroformate** lies in its function as a protecting group for primary and secondary amines. This reaction, often referred to as Cbz protection or Z-protection, is fundamental in multi-step syntheses where the nucleophilicity of an amine needs to be temporarily masked.

General Reaction Scheme

The protection of an amine with **benzyl chloroformate** proceeds via a nucleophilic acyl substitution. The amine attacks the electrophilic carbonyl carbon of the chloroformate, leading to the displacement of the chloride leaving group. This forms a stable carbamate linkage.

Experimental Protocol: Amine Protection

The following is a generalized experimental procedure for the Cbz protection of a primary amine.

Materials:

- Primary amine
- **Benzyl chloroformate** (Cbz-Cl)
- Aqueous sodium carbonate (Na_2CO_3) or sodium bicarbonate (NaHCO_3) solution
- An appropriate organic solvent (e.g., dioxane, THF, or dichloromethane)
- Water
- Brine

Procedure:

- **Dissolution:** The amine is dissolved in the aqueous sodium carbonate solution. The carbonate serves as a base to neutralize the HCl byproduct of the reaction.
- **Cooling:** The solution is cooled in an ice bath to 0°C to control the exothermic reaction.
- **Addition of Cbz-Cl:** **Benzyl chloroformate** is added dropwise to the cooled, stirred solution. The reaction is typically vigorous.
- **Reaction:** The mixture is stirred at 0°C for a specified period (e.g., 2-3 hours) and then allowed to warm to room temperature.
- **Workup:** The reaction mixture is transferred to a separatory funnel. The organic layer is washed sequentially with water and brine.
- **Drying and Concentration:** The organic layer is dried over an anhydrous drying agent (e.g., Na_2SO_4 or MgSO_4), filtered, and the solvent is removed under reduced pressure to yield the Cbz-protected amine.

Visualized Workflow and Reaction Pathway

The following diagrams illustrate the chemical structure of **benzyl chloroformate** and the workflow for the protection of an amine using this reagent.

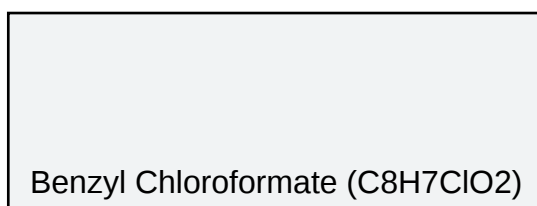
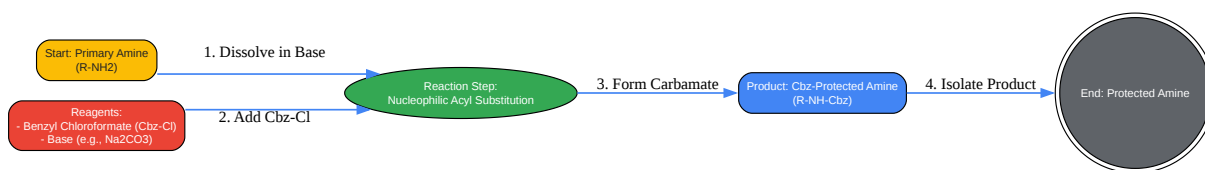


Figure 1: Chemical Structure of Benzyl Chloroformate



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